

# Application Notes and Protocols for N-o-tolyl-guanidine in Rubber Vulcanization

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## Compound of Interest

Compound Name: *N*-o-tolyl-guanidine

Cat. No.: B1348334

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This document provides detailed application notes and protocols for the utilization of **N-o-tolyl-guanidine** (DOTG) as a secondary accelerator in the vulcanization of rubber. It includes typical formulations, experimental procedures, and expected outcomes based on established principles of rubber chemistry.

## Application Notes

**N-o-tolyl-guanidine** (DOTG) is a member of the guanidine class of accelerators, primarily employed as a secondary accelerator in conjunction with primary accelerators from the thiazole (e.g., MBT, MBTS) and sulfenamide classes. Its main function is to activate the primary accelerator, thereby increasing the rate of vulcanization and influencing the final properties of the rubber vulcanizate.

Key Characteristics:

- **Synergistic Activity:** DOTG exhibits a strong synergistic effect when used with acidic accelerators like thiazoles and sulfenamides, leading to a faster and more efficient curing process.<sup>[1]</sup>
- **Processing Safety:** Compared to other guanidines like diphenylguanidine (DPG), DOTG offers better scorch safety, meaning it provides a longer time before vulcanization begins at processing temperatures, which is crucial for preventing premature curing.

- **Cure Properties:** It is known to provide a slow onset of cure followed by a rapid vulcanization rate at curing temperatures.[2] This characteristic makes it particularly suitable for the vulcanization of thick-walled rubber products where a uniform cure is essential.[3]
- **Physical Properties of Vulcanizates:** The use of DOTG typically results in vulcanizates with high tensile strength, high modulus, and good resilience properties.[2] It also contributes to good aging characteristics of the rubber.[2]
- **Compatibility:** DOTG is suitable for use in a variety of elastomers, including natural rubber (NR), styrene-butadiene rubber (SBR), and nitrile butadiene rubber (NBR).[3]

#### Typical Dosage:

- As a primary accelerator: 0.8-1.5 parts per hundred rubber (phr).[3]
- As a secondary accelerator with thiazoles: 0.1-0.5 phr.[3]

## Experimental Protocols

The following protocols describe a general procedure for evaluating the effect of DOTG in a typical rubber compound.

### 2.1. Materials

- **Elastomer:** Natural Rubber (NR, e.g., SMR-L) or Styrene-Butadiene Rubber (SBR 1502)
- **Filler:** Carbon Black (e.g., N330)
- **Activators:** Zinc Oxide (ZnO), Stearic Acid
- **Primary Accelerator:** 2,2'-Dithiobis(benzothiazole) (MBTS)
- **Secondary Accelerator:** **N-o-tolyl-guanidine** (DOTG)
- **Vulcanizing Agent:** Sulfur

### 2.2. Rubber Compounding

The following formulations can be used to study the effect of varying concentrations of DOTG.

Table 1: Experimental Formulations for Natural Rubber (NR)

Ingredient	Formulation 1 (Control) (phr)	Formulation 2 (phr)	Formulation 3 (phr)
Natural Rubber (SMR-L)	100	100	100
Carbon Black (N330)	45	45	45
Zinc Oxide	5	5	5
Stearic Acid	2	2	2
MBTS	1.2	1.2	1.2
DOTG	0.0	0.2	0.4
Sulfur	2.5	2.5	2.5

### 2.3. Mixing Procedure (Two-Roll Mill)

- **Mastication:** Pass the rubber through the tight nip of a two-roll mill several times to soften it.
- **Incorporation of Activators and Filler:** Add zinc oxide and stearic acid and ensure they are well dispersed. Then, add the carbon black in increments.
- **Addition of Accelerators:** Add the primary accelerator (MBTS) followed by the secondary accelerator (DOTG).
- **Addition of Sulfur:** Add the sulfur last and mix thoroughly, keeping the mill temperature low to avoid scorching.
- **Homogenization:** Cut and blend the compound on the mill to ensure homogeneity.
- **Sheeting Out:** Sheet the final compound and allow it to mature for at least 24 hours at room temperature before testing.

## 2.4. Determination of Cure Characteristics

The vulcanization characteristics are determined using a Moving Die Rheometer (MDR) at a specified temperature (e.g., 160°C).

Table 2: Representative Cure Characteristics of NR Formulations at 160°C

Parameter	Formulation 1 (Control)	Formulation 2 (0.2 phr DOTG)	Formulation 3 (0.4 phr DOTG)
Scorch Time, t <sub>s2</sub> (min)	4.2	3.5	2.8
Optimum Cure Time, t <sub>90</sub> (min)	10.5	8.0	6.5
Minimum Torque, M <sub>L</sub> (dNm)	1.5	1.6	1.7
Maximum Torque, M <sub>H</sub> (dNm)	18.0	20.5	22.5
Cure Rate Index (CRI)	15.9	22.2	27.0

## 2.5. Vulcanization and Testing of Physical Properties

- Vulcanization: Cure sheets of the rubber compounds in a compression molding press at the vulcanization temperature (160°C) for their respective optimum cure times (t<sub>90</sub>).
- Physical Testing: After vulcanization, the following physical properties should be tested according to relevant ASTM standards:
  - Tensile Strength (ASTM D412)
  - Modulus at 300% Elongation (ASTM D412)
  - Elongation at Break (ASTM D412)
  - Hardness (Shore A) (ASTM D2240)

Table 3: Representative Physical Properties of NR Vulcanizates

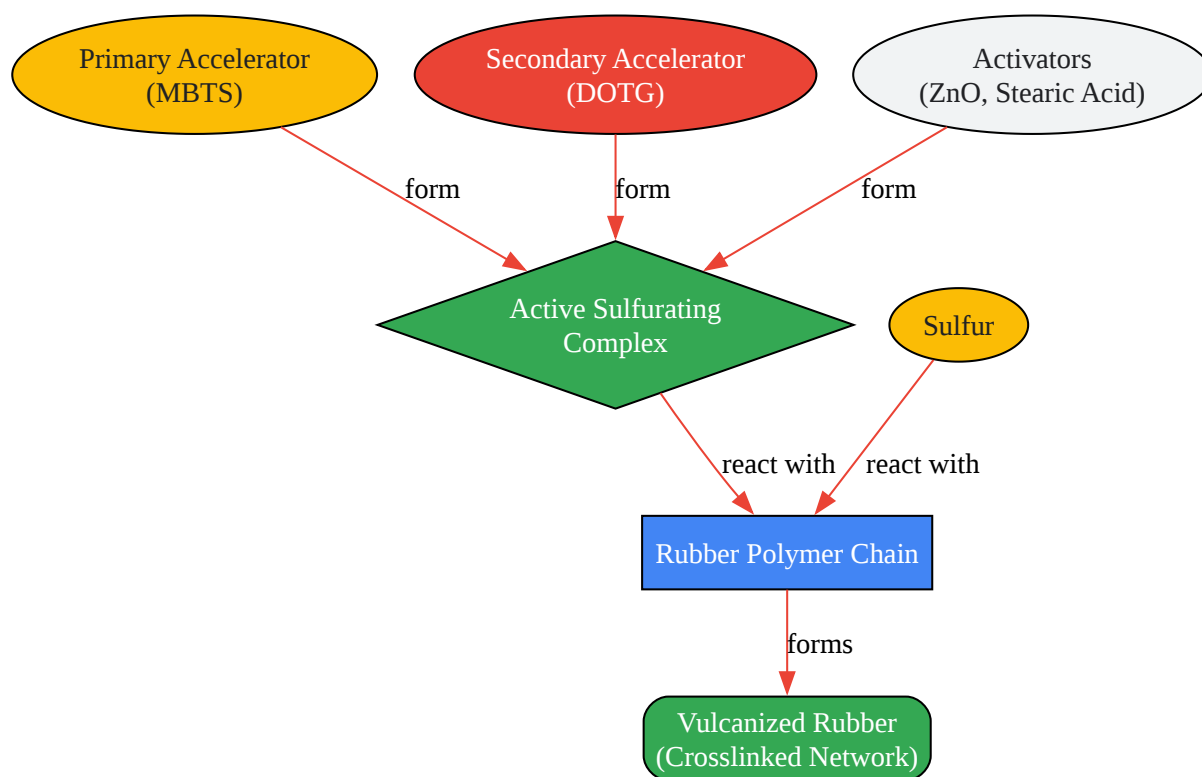
Property	Formulation 1 (Control)	Formulation 2 (0.2 phr DOTG)	Formulation 3 (0.4 phr DOTG)
Tensile Strength (MPa)	24	27	29
Modulus at 300% (MPa)	11	14	17
Elongation at Break (%)	580	540	500
Hardness (Shore A)	62	65	68

## Visualizations



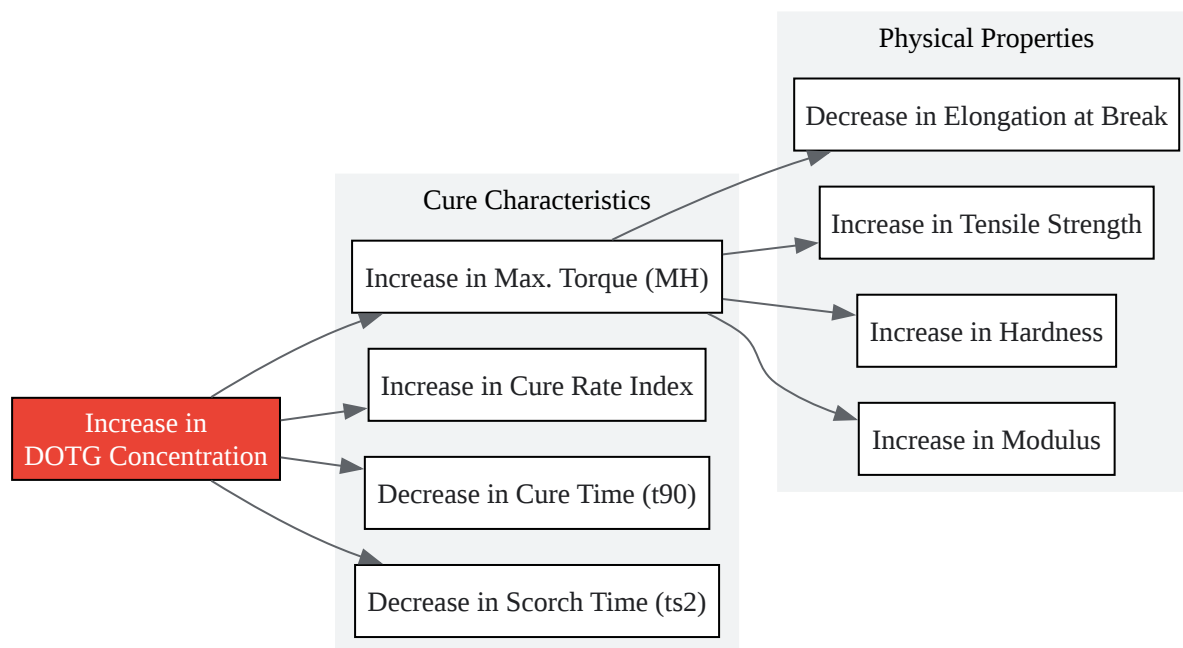
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Caption: Experimental workflow for rubber vulcanization using DOTG.



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Caption: Simplified signaling pathway of the DOTG-accelerated vulcanization system.



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Caption: Logical relationships of increasing DOTG concentration on vulcanizate properties.

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